Essential Safety and Logistical Information for Handling Trehalose C14

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Compound of Interest

Compound Name:	*Trehalose C14*
Cat. No.:	*B15598693*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Trehalose C14**, a radiolabeled compound. It includes procedural guidance, operational plans, and disposal protocols to ensure the safe and compliant use of this material in a laboratory setting. Our goal is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

Radiological and Chemical Data Overview

A summary of the key radiological and chemical properties of **Trehalose C14** is presented below. This information is crucial for risk assessment and for implementing appropriate safety measures.

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Property	Value
Radiological Data	
Isotope	Carbon-14 (^{14}C)
Half-life	5730 years
Radiation Type	Beta (β^-) particles
Maximum Beta Energy	0.156 MeV
Average Beta Energy	0.049 MeV
Annual Limit on Intake (ALI)	2 mCi (Inhalation or Ingestion)
Chemical Data (Trehalose)	
Appearance	Off-white powder
pH (10% aqueous solution)	4.5 - 6.5
Melting Point	97 - 99 °C
Stability	Stable under normal conditions
Incompatible Materials	Strong oxidizing agents

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment is the first line of defense against contamination and exposure. The following PPE is mandatory when handling **Trehalose C14**.

Standard PPE:

- Lab Coat: A full-length lab coat is required to protect against spills and contamination of personal clothing.
- Safety Glasses: Wear chemical safety goggles or glasses to protect the eyes from splashes.
- Gloves: Double gloving is recommended. Use an inner pair of nitrile or latex gloves and an outer pair that can be changed frequently.

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Enhanced PPE for High-Risk Procedures:

For procedures with a higher risk of aerosol generation or spillage of larger quantities, the following additional PPE is required:

- Respiratory Protection: In cases of insufficient ventilation or when handling the powder outside of a contained space, a suitable respirator should be worn.
- Face Shield: A face shield provides an additional layer of protection for the face and eyes.

Experimental Protocol: Handling Powdered Trehalose C14

This protocol outlines the essential steps for safely handling powdered **Trehalose C14** in a laboratory setting.

- Preparation:
  - Designate a specific work area for handling radioactive materials.
  - Cover the work surface with absorbent paper.
  - Assemble all necessary equipment, including microcentrifuge tubes, pipettes, and waste containers.
  - Ensure a calibrated radiation survey meter is available and operational.
- Weighing and Aliquoting:
  - Perform all manipulations of the powdered **Trehalose C14** within a certified chemical fume hood or a glove box to prevent inhalation of airborne particles.
  - Use anti-static weighing paper or a compatible weighing boat.
  - Carefully transfer the desired amount of **Trehalose C14** to a pre-labeled container.
- Solubilization:

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- Add the appropriate solvent to the container with the **Trehalose C14**.
- Gently vortex or pipette to dissolve the powder completely. Avoid splashing.

- Post-Procedure:
  - Survey the work area, equipment, and yourself for any radioactive contamination using a survey meter and wipe tests.
  - Decontaminate any contaminated surfaces or equipment immediately.
  - Dispose of all radioactive waste in the designated containers.
  - Wash hands thoroughly after removing gloves.

Operational and Disposal Plans

A comprehensive plan for the entire lifecycle of **Trehalose C14** in the laboratory is critical for safety and compliance.

Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Perform a wipe test on the exterior of the package before opening.
- Store the **Trehalose C14** in a clearly labeled, shielded container in a designated radioactive materials storage area.
- Maintain accurate records of the amount of material received, used, and disposed of.

Decontamination:

- In case of a spill, immediately notify the Radiation Safety Officer.
- For minor spills, use a commercial radiation decontamination solution or a suitable detergent.
- Absorb the spill with absorbent paper and dispose of it as radioactive waste.

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- Survey the area after decontamination to ensure all radioactivity has been removed.

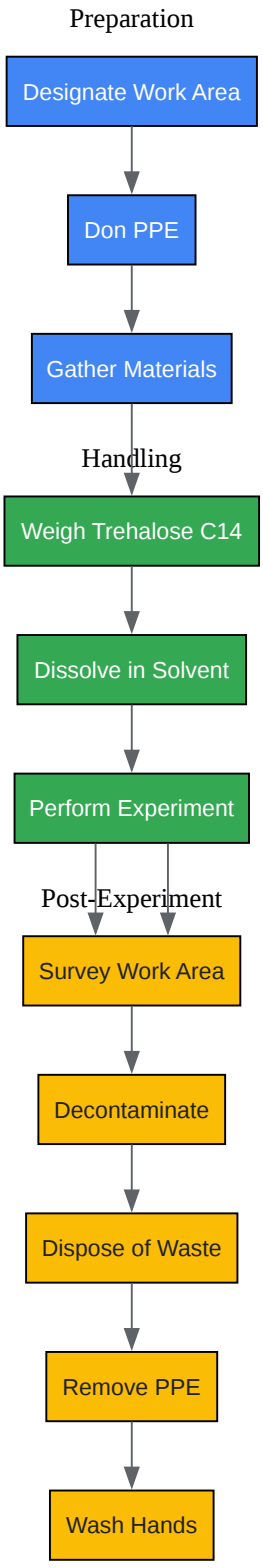
Waste Disposal:

- Solid Waste: All disposable items that have come into contact with **Trehalose C14**, such as gloves, absorbent paper, and pipette tips, must be disposed of in a designated solid radioactive waste container.
- Liquid Waste: Aqueous solutions containing **Trehalose C14** may be disposed of down a designated laboratory sink, provided the concentration is below the institutional and local regulatory limits.[1] Non-aqueous liquid waste should be collected in a designated liquid radioactive waste container.
- Scintillation Vials: Vials from liquid scintillation counting should be disposed of in a specifically marked container.
- Consult Local Regulations: All waste disposal must be in strict accordance with institutional and local regulations. Consult your institution's Radiation Safety Officer for specific guidance.

Visual Guides

The following diagrams provide a visual representation of the key workflows and decision-making processes for handling **Trehalose C14**.

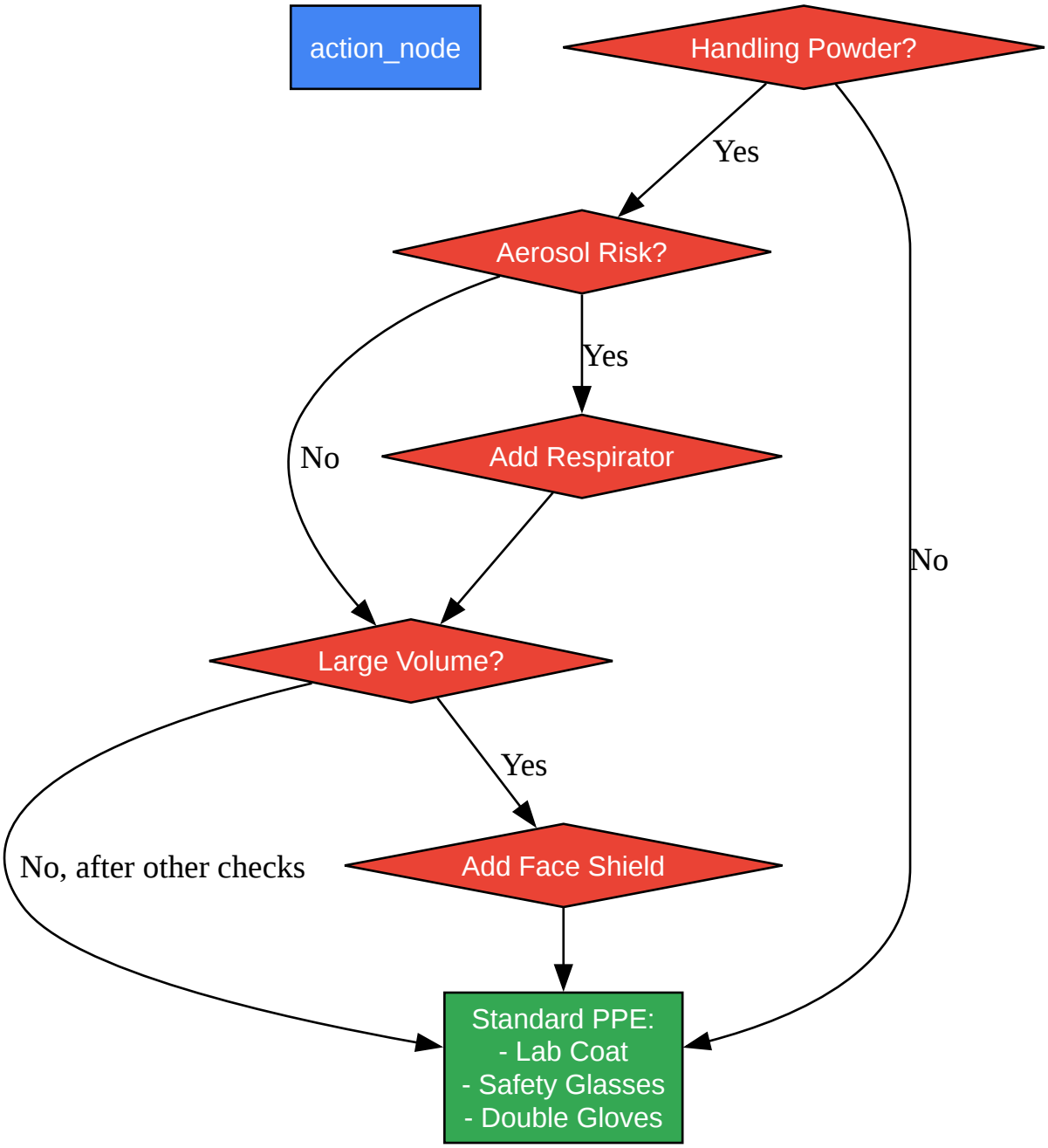
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Caption: Workflow for handling **Trehalose C14** from preparation to post-experiment procedures.



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Caption: Decision-making guide for selecting the appropriate Personal Protective Equipment.

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References

- 1. nvlpubs.nist.gov [nvlpubs.nist.gov]
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